

5-bromo-3-methyl-1h-indole structure and chemical formula.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-3-methyl-1h-indole

Cat. No.: B157855

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An In-depth Technical Guide to 5-bromo-3-methyl-1H-indole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-bromo-3-methyl-1H-indole**, a halogenated indole derivative of significant interest in medicinal chemistry and materials science. This document details its chemical structure, physicochemical properties, spectral data, synthesis protocols, and the broader biological context of 5-bromo-indole derivatives.

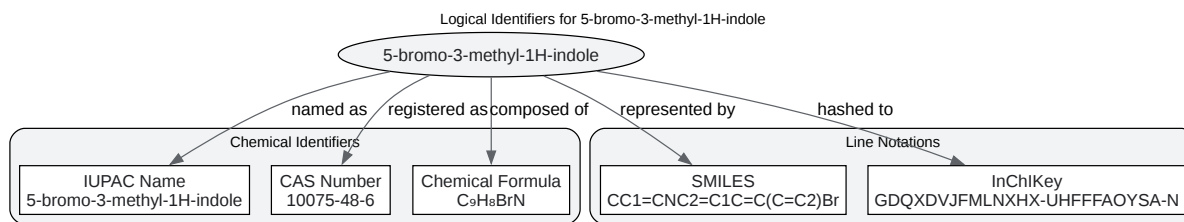
Core Compound Structure and Chemical Formula

5-bromo-3-methyl-1H-indole is a heterocyclic aromatic organic compound. It consists of a bicyclic structure, featuring a fused benzene ring and a pyrrole ring, with a bromine atom substituted at the 5-position of the indole nucleus and a methyl group at the 3-position.

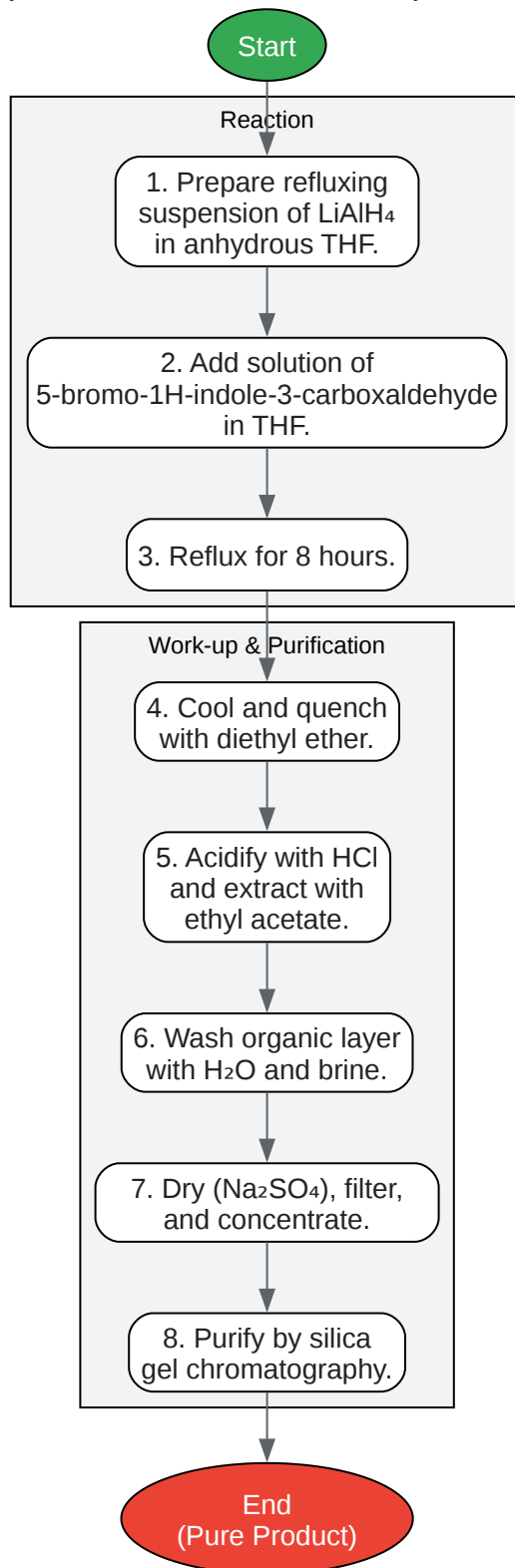
- Chemical Formula: C_9H_8BrN [1]
- IUPAC Name: **5-bromo-3-methyl-1H-indole** [1]
- CAS Number: 10075-48-6 [1]
- Molecular Weight: 210.07 g/mol [1]

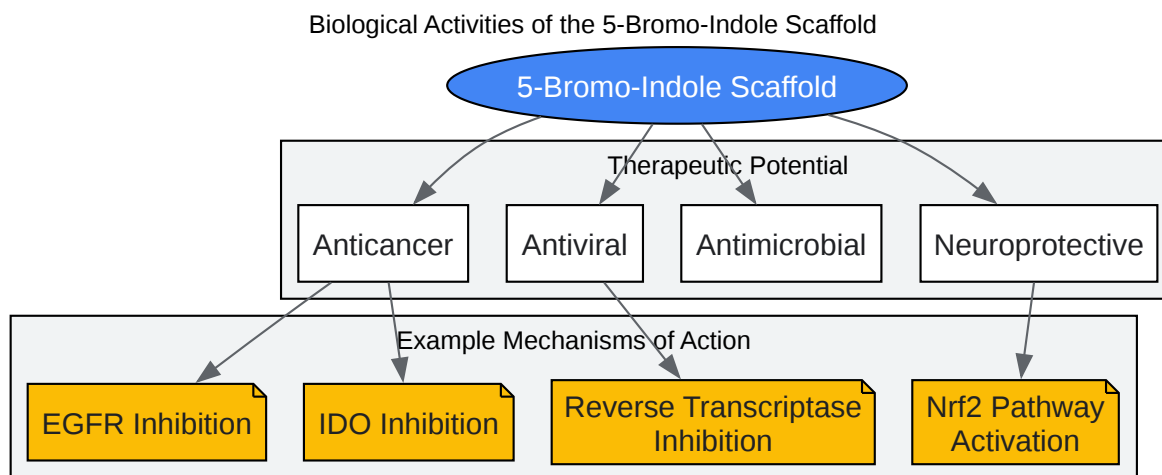
- SMILES: CC1=CNC2=C1C=C(C=C2)Br[\[1\]](#)
- InChI Key: GDQXDVJFMLNXHX-UHFFFAOYSA-N[\[1\]](#)

Below is a diagram illustrating the logical relationship of the compound's identifiers.



Synthesis Workflow for 5-bromo-3-methyl-1H-indole





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References

- 1. 5-Bromo-3-methyl-1H-indole | C₉H₈BrN | CID 254707 - PubChem [pubchem.ncbi.nlm.nih.gov]
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